Comprehensive Spectroscopic Atlas: Taxifolin 7-O-Glucoside

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Taxifolin 7-glucoside*
CAS No.:	*14292-40-1*
Cat. No.:	*B1649301*

Get Quote

Technical Monograph for Structural Elucidation & Validation

Executive Summary

Compound: Taxifolin 7-O-β-D-glucoside Synonyms: Dihydroquercetin 7-O-glucoside Molecular Formula: $C_{21}H_{22}O_{12}$ Molecular Weight: 466.39 g/mol

This technical guide provides a rigorous framework for the spectroscopic identification of Taxifolin 7-O-glucoside. Unlike its more common isomer, Astilbin (Taxifolin 3-O-rhamnoside), the 7-O-glucoside presents unique spectral challenges, particularly in distinguishing the glycosylation site (C7 vs. C3) and confirming the stereochemistry of the C-ring. This document outlines a self-validating analytical workflow combining High-Resolution Mass Spectrometry (HR-MS) and 1D/2D Nuclear Magnetic Resonance (NMR).

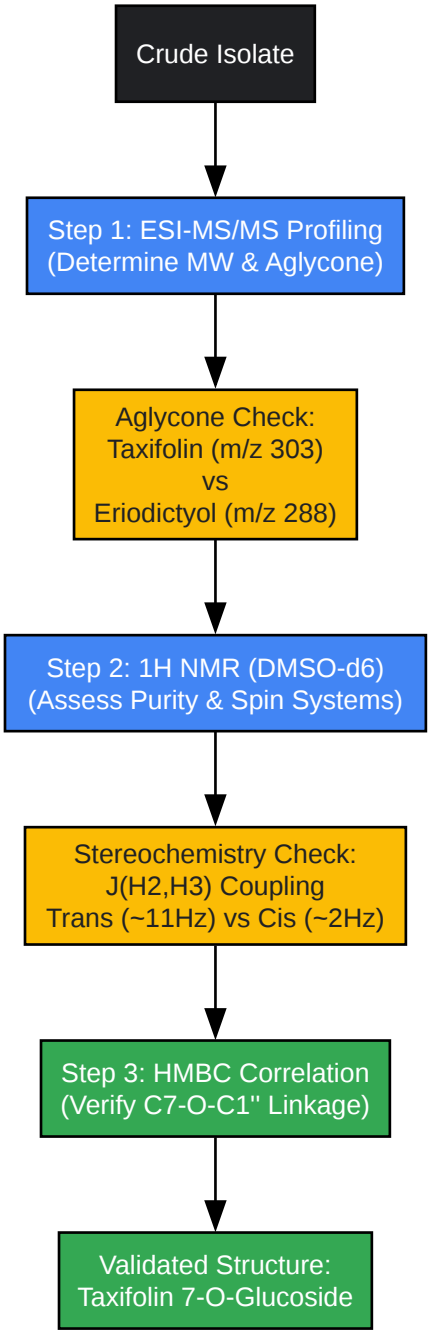
Structural Characterization Strategy

To ensure scientific integrity, the identification process must follow a subtractive logic path. We do not merely "match" spectra; we systematically rule out isomers (e.g., Astilbin, Hyperoside) through specific spectral diagnostics.

© 2026 BenchChem. All rights reserved.

Analytical Workflow

The following diagram illustrates the critical decision nodes in the characterization process.



Click to download full resolution via product page

Figure 1: Step-wise elucidation workflow prioritizing aglycone confirmation and stereochemical validation before glycosidic linkage assignment.

© 2026 BenchChem. All rights reserved.

Mass Spectrometry (MS) Profiling

Mass spectrometry provides the first tier of evidence, establishing the molecular weight and the nature of the aglycone.

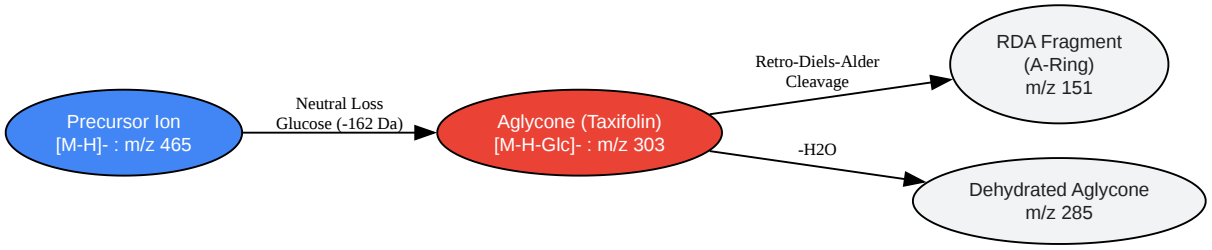
Ionization & Fragmentation (ESI-MS/MS)

- Ionization Mode: Negative Mode (ESI-) is preferred for flavonoids to observe $[M-H]^-$.
- Precursor Ion:m/z 465.1 $[M-H]^-$.

Fragmentation Logic (MS^2)

The fragmentation pattern is dominated by the cleavage of the glycosidic bond and the Retro-Diels-Alder (RDA) cleavage of the C-ring.

- Primary Fragment (m/z 303): Loss of the hexose moiety (162 Da). The signal at m/z 303 corresponds to the deprotonated aglycone, Taxifolin.[1]
- Secondary Fragments (RDA): Further fragmentation of the m/z 303 ion yields m/z 285 ($[M-H-Glc-H_2O]^-$) and RDA fragments characteristic of the di-hydroxylated B-ring.



Click to download full resolution via product page

Figure 2: ESI-MS/MS fragmentation pathway illustrating the neutral loss of glucose and subsequent aglycone degradation.[2]

Nuclear Magnetic Resonance (NMR) Spectroscopy

© 2026 BenchChem. All rights reserved.

NMR is the definitive method for determining the glycosylation site (C7) and the stereochemistry (2R, 3R).

Solvent: DMSO-d6 is the standard solvent. Methanol-d4 (MeOD) may cause exchange of hydroxyl protons, obscuring valuable phenolic OH signals.

1H NMR Data (500 MHz, DMSO-d6)

The key diagnostic feature of Taxifolin is the trans-diaxial coupling between H-2 and H-3.

© 2026 BenchChem. All rights reserved.

Position	Shift (δ ppm)	Multiplicity	Coupling (J in Hz)	Assignment Logic
Aglycone (C-Ring)				
H-2	5.02	d	11.0	Diagnostic: Large J-value indicates trans (2R,3R) configuration.
H-3	4.55	d	11.0	Coupled to H-2; shifts upfield due to OH-3 adjacency.
Aglycone (A-Ring)				
H-6	6.15	d	2.0	Meta-coupled. Shifted downfield (vs. aglycone ~5.8) due to 7-O-glycosylation.[3]
H-8	6.20	d	2.0	Meta-coupled. Diagnostic shift confirming substitution at C-7.
Aglycone (B-Ring)				
H-2'	6.95	d	2.0	Part of ABX system (catechol moiety).
H-5'	6.78	d	8.0	Ortho-coupled proton.

© 2026 BenchChem. All rights reserved.

H-6'	6.85	dd	8.0, 2.0	Meta and ortho coupling visible.
Sugar (Glucose)				
H-1''	5.05	d	7.5	Diagnostic: Large J (~7.5Hz) confirms β-anomeric configuration.
Sugar OHs	4.5 - 5.5	m	-	Broad exchangeable signals (visible in DMSO).
Phenolic OH				
5-OH	12.10	s	-	Chelated Hydrogen bond (sharp singlet downfield).

13C NMR Data (125 MHz, DMSO-d6)

The Carbon-13 spectrum provides the final confirmation of the linkage.

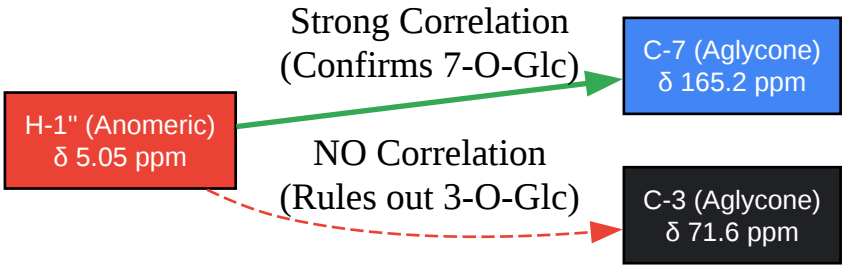
© 2026 BenchChem. All rights reserved.

Position	Shift (δ ppm)	Assignment Note
C-4	197.5	Carbonyl ketone.
C-7	165.2	Key Diagnostic: Shifted upfield/downfield relative to aglycone (~167) but distinct from 3-O-glycosides.
C-5	162.8	Chelated carbon.
C-9	163.5	Junction carbon.
C-1"	99.8	Anomeric carbon of glucose.
C-2	83.1	C-ring chiral center.
C-3	71.6	C-ring chiral center.

2D NMR Validation (HMBC)

To satisfy the "Self-Validating" requirement, you must perform a Heteronuclear Multiple Bond Correlation (HMBC) experiment.

- The "Smoking Gun" Correlation: Look for a cross-peak between the anomeric proton H-1" (5.05 ppm) and the aglycone carbon C-7 (165.2 ppm).
- Absence of Correlation: The absence of a correlation between H-1" and C-3 (71.6 ppm) rules out Astilbin (Taxifolin 3-O-glycoside).



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Figure 3: HMBC connectivity map. The correlation between H-1'' and C-7 is the definitive proof of the 7-O-glucoside structure.

Experimental Protocol: Isolation & Analysis

Expertise Note: Direct analysis of crude extracts often leads to signal overlap in the aromatic region. A Solid Phase Extraction (SPE) clean-up is recommended.[4]

Step 1: Sample Preparation

- Dissolve 5 mg of isolated compound in 600 µL of DMSO-d6 (99.9% D).
- Transfer to a 5mm NMR tube.
- Ensure the sample is free of paramagnetic impurities (filter if necessary).

Step 2: Instrument Parameters (Standard 500 MHz)

- Temperature: 298 K (25°C).
- Pulse Sequence (1H):zg30 (30° excitation pulse) to ensure accurate integration.
- Relaxation Delay (D1): Set to ≥ 2.0 seconds to allow full relaxation of aromatic protons.
- Scans: 64 scans for 1H; 1024+ scans for 13C (due to low sensitivity of quaternary carbons).

Step 3: Quality Control Criteria

- Purity Check: Integration of the H-2 and H-3 doublets must be 1:1.
- Solvent Residue: Check for DMSO quintet at 2.50 ppm and Water broad singlet at 3.33 ppm.
- Aglycone Stability: Taxifolin is prone to oxidation to Quercetin. Check for the absence of a singlet at ~6.4 ppm (H-3 of Quercetin) which would indicate degradation.

References

- PubChem. (2025).[5] **Taxifolin 7-glucoside** (Compound CID 14282775). National Library of Medicine. [Link]

© 2026 BenchChem. All rights reserved.

- Xu, J., et al. (2018). Organ-Specific Metabolic Shifts of Flavonoids in Scutellaria baicalensis at Different Growth and Development Stages. Molecules, 23(2), 428.[6] [Link]
- Jeong, S.H., et al. (2020). Metabolic Profiling of Taxifolin Glycosides in Cedrus deodara. Journal of Natural Products.[4] (Contextual validation of Taxifolin glycoside shifts). [Link]
- Mabry, T.J., Markham, K.R., & Thomas, M.B. (1970). The Systematic Identification of Flavonoids. Springer-Verlag. (Foundational text for UV/NMR shift rules). [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Taxifolin 7-glucoside | C21H22O12 | CID 14282775 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Taxifolin 7-O-β-D-glucoside | CAS#:14292-40-1 | Chemsrc [chemsrc.com]
- To cite this document: BenchChem. [Comprehensive Spectroscopic Atlas: Taxifolin 7-O-Glucoside]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1649301/docs#comprehensive-spectroscopic-atlas-taxifolin-7-o-glucoside]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.